

Proper Disposal Procedures for N3PT (N3-pyridyl thiamine)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N3PT

Cat. No.: B10762228

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This document provides essential safety and logistical information for the proper disposal of **N3PT** (N3-pyridyl thiamine), a potent and selective transketolase inhibitor used in laboratory research. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in accordance with general laboratory safety standards.

Compound Identification and Safety Data

Proper identification is the first step in safe chemical handling and disposal. **N3PT** is identified by the following:

Identifier	Value
Chemical Name	N3-pyridyl thiamine
Synonym	3-((2-amino-6-methylpyridin-3-yl)methyl)-5-(2-hydroxyethyl)-4-methylthiazol-3-ium chloride hydrochloride
CAS Number	13860-66-7
Molecular Formula	C ₁₃ H ₁₉ Cl ₂ N ₃ OS
Molecular Weight	336.28 g/mol

Experimental Protocol for N3PT Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **N3PT** waste.

1.0 Personal Protective Equipment (PPE)

1.1 Wear appropriate personal protective equipment (PPE) before handling **N3PT** waste. This includes:

- Chemical-resistant gloves (e.g., nitrile).
- Safety glasses with side shields or goggles.
- A lab coat.

2.0 Waste Segregation and Collection

2.1 Do not mix **N3PT** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department. 2.2 Collect all solid **N3PT** waste, including contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a designated, leak-proof, and clearly labeled hazardous waste container. 2.3 Collect solutions containing **N3PT** in a separate, compatible, and clearly labeled hazardous waste container. If dissolved in a solvent, the container must be appropriate for that solvent.

3.0 Waste Labeling

3.1 Label the hazardous waste container with the following information:

- The words "Hazardous Waste."
- The full chemical name: "**N3PT** (N3-pyridyl thiamine)".
- The CAS Number: "13860-66-7".
- An accurate estimation of the concentration and volume of the waste.
- The date the waste was first added to the container.

4.0 Storage of Waste

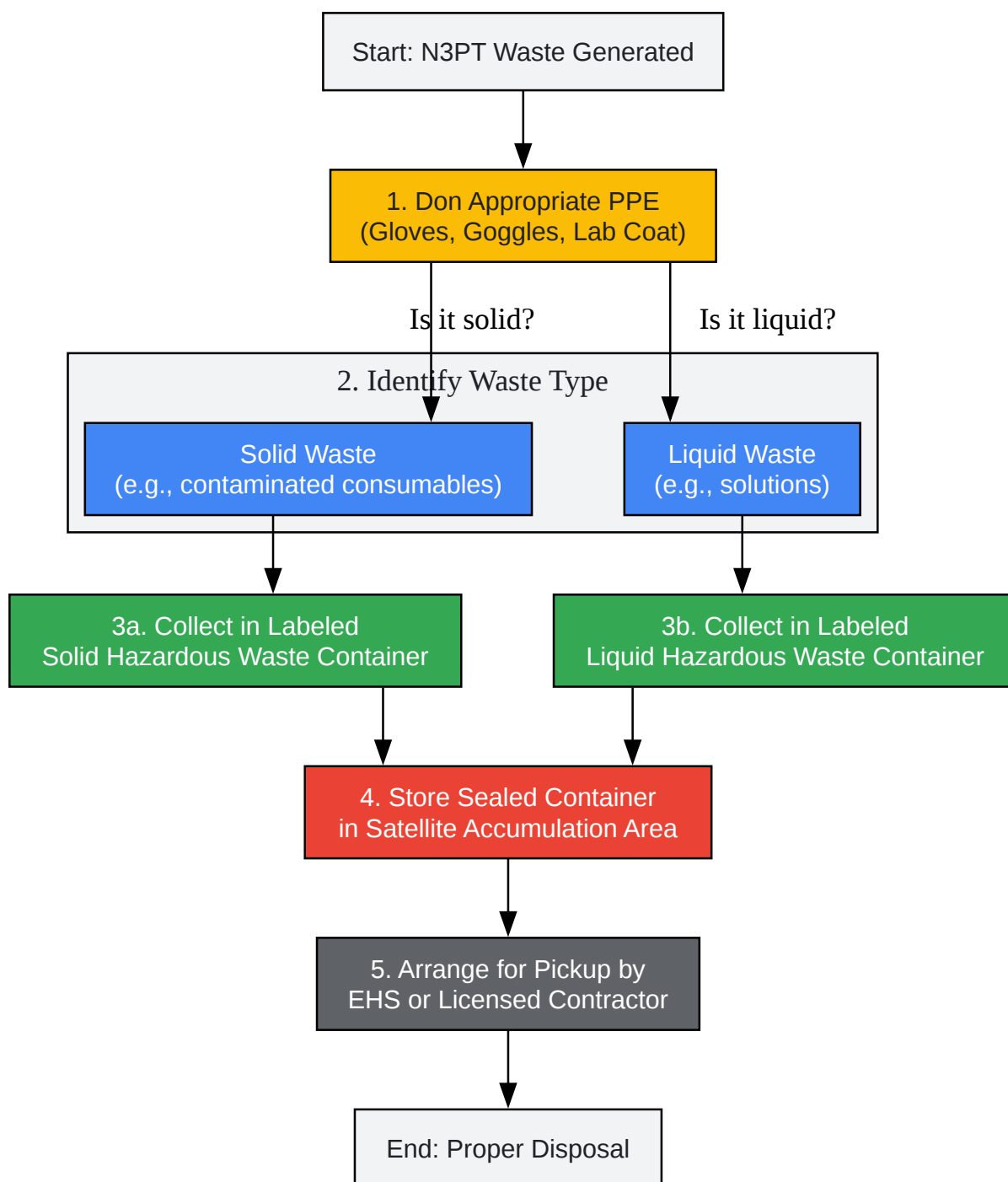
4.1 Store the sealed hazardous waste container in a designated satellite accumulation area.
4.2 Ensure the storage area is secure, well-ventilated, and away from incompatible materials.

5.0 Final Disposal

5.1 Arrange for the collection of the hazardous waste container by your institution's EHS department or a licensed hazardous waste disposal contractor. 5.2 Follow all local, state, and federal regulations for the disposal of chemical waste. The final disposal method will likely involve incineration by a licensed facility.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **N3PT**.



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Caption: Workflow for the safe disposal of **N3PT** waste.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com